

CAS number for N-(morpholin-4-yl)-2,4-dinitrobenzamide

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Compound of Interest

Compound Name: *N-(morpholin-4-yl)-2,4-dinitrobenzamide*

Cat. No.: *B4772809*

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Technical Whitepaper: Synthesis, Characterization, and Pharmacological Potential of **N-(morpholin-4-yl)-2,4-dinitrobenzamide**

Executive Summary & Chemical Identity

As a Senior Application Scientist in early-stage drug discovery, navigating the synthesis and characterization of novel pharmacophores requires strict adherence to both structural causality and self-validating analytical logic.

Regarding the CAS Registry Number: Currently, there is no universally assigned, publicly available CAS Registry Number for the exact compound **N-(morpholin-4-yl)-2,4-dinitrobenzamide** in standard chemical databases. However, this molecule represents a highly strategic, specialized derivative within the well-documented 2,4-dinitrobenzamide class of bioreductive prodrugs.

To facilitate ongoing research, the quantitative structural properties of this target compound are summarized below:

Property	Value / Description
Chemical Name	N-(morpholin-4-yl)-2,4-dinitrobenzamide
Molecular Formula	C ₁₁ H ₁₂ N ₄ O ₆
Molecular Weight	296.24 g/mol
Core Pharmacophore	2,4-Dinitrobenzamide
Solubilizing Moiety	N-aminomorpholine
Predicted State	Solid (Crystalline powder)

Mechanistic Causality in Drug Design

The 2,4-dinitrobenzamide scaffold is a proven, highly effective pharmacophore in the design of hypoxia-selective cytotoxins and Directed Enzyme Prodrug Therapies (DEPT)[1]. The foundational molecule in this class is CB1954 (5-(aziridin-1-yl)-2,4-dinitrobenzamide), which is bioactivated by bacterial nitroreductases (NTR) or human NAD(P)H quinone oxidoreductase 1/2 (NQO1/NQO2) into a potent DNA-crosslinking agent[2][3].

Why design the N-(morpholin-4-yl) derivative? Traditional dinitrobenzamide mustards and aziridines often suffer from poor aqueous solubility and unfavorable partition coefficients (LogP), complicating intravenous delivery[1]. By replacing the standard amide or aziridinyl group with an N-aminomorpholine moiety, we introduce a basic nitrogen and an oxygen heteroatom.

- Causality: The morpholine ring acts as a potent solubilizing group and hydrogen-bond acceptor. This structural modification is designed to significantly improve the physiological solubility and bioavailability of the prodrug while retaining the essential 2,4-dinitro core required for enzymatic reduction[4].

Bioreductive Activation Pathway

The therapeutic logic of **N-(morpholin-4-yl)-2,4-dinitrobenzamide** relies on its latent cytotoxicity. The prodrug remains biologically inert until it encounters a specific nitroreductase enzyme (such as NQO1, which is heavily overexpressed in certain solid tumors)[3]. The

enzyme catalyzes the reduction of the 4-nitro group into a 4-hydroxylamine intermediate, triggering a cascade that leads to lethal DNA interstrand crosslinking[4].



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Bioreductive activation pathway of 2,4-dinitrobenzamide prodrugs by nitroreductases.

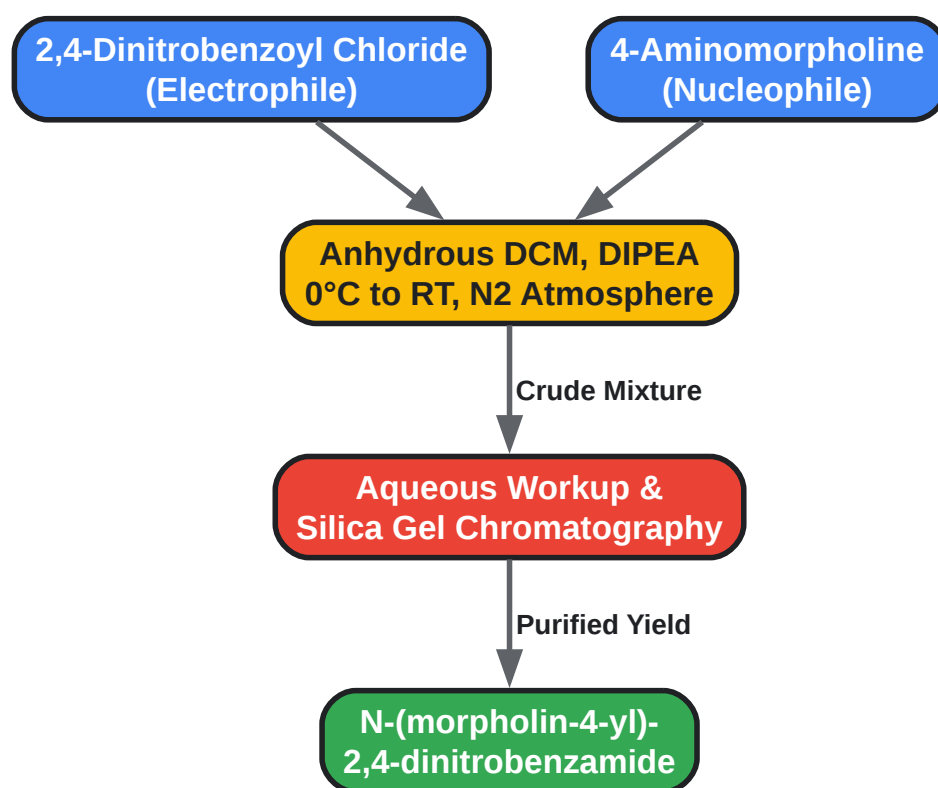
Experimental Synthesis Protocol

To synthesize **N-(morpholin-4-yl)-2,4-dinitrobenzamide**, we utilize a highly controlled nucleophilic acyl substitution. Every step in this protocol is designed as a self-validating system to ensure high yield and purity.

Step-by-Step Methodology:

- Preparation of the Electrophile: Dissolve 1.0 equivalent of 2,4-dinitrobenzoyl chloride in anhydrous dichloromethane (DCM) under a continuous dry nitrogen (N₂) atmosphere.
 - Causality: Anhydrous conditions are critical. Ambient moisture will rapidly hydrolyze the highly reactive acyl chloride back into the inert 2,4-dinitrobenzoic acid, halting the reaction.
- Addition of the Base: Add 1.5 equivalents of N,N-diisopropylethylamine (DIPEA) to the solution and cool the flask to 0°C using an ice bath.
 - Causality: DIPEA acts as a sterically hindered, non-nucleophilic base. It scavenges the HCl byproduct generated during the coupling, preventing the protonation and subsequent deactivation of the incoming nucleophile.
- Nucleophilic Attack: Add 1.1 equivalents of 4-aminomorpholine dropwise over 15 minutes.
 - Causality: The reaction between the acyl chloride and the amine is highly exothermic. Dropwise addition at 0°C prevents thermal degradation of the nitro groups and minimizes the formation of unwanted bis-acylated impurities.

- Self-Validating Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2 hours. Monitor the progress via Thin-Layer Chromatography (TLC) using a 1:1 Ethyl Acetate/Hexane system.
 - Validation: The reaction is complete when the high-Rf UV-active spot (acyl chloride) completely disappears, replaced by a distinct, lower-Rf spot corresponding to the highly polar morpholino-amide product.
- Workup and Purification: Quench the reaction with saturated aqueous NaHCO_3 . Extract the organic layer, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure. Purify the crude residue via silica gel flash chromatography.



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Synthesis workflow for **N-(morpholin-4-yl)-2,4-dinitrobenzamide** via amide coupling.

Analytical Characterization Data

To confirm the structural integrity of the synthesized **N-(morpholin-4-yl)-2,4-dinitrobenzamide**, the following quantitative analytical parameters should be verified against the purified product:

Analytical Method	Expected Quantitative Signatures	Diagnostic Causality
LC-MS (ESI+)	m/z 297.2 [M+H] ⁺	Confirms the exact molecular mass of the coupled product.
¹ H NMR (400 MHz, CDCl ₃)	δ 8.9 (d, 1H), 8.5 (dd, 1H), 7.9 (d, 1H)	Confirms the intact 1,2,4-trisubstituted aromatic ring.
¹ H NMR (400 MHz, CDCl ₃)	δ ~8.0 (br s, 1H)	Confirms the formation of the secondary amide (NH) bond.
¹ H NMR (400 MHz, CDCl ₃)	δ 3.8 (m, 4H), 2.9 (m, 4H)	Confirms the integration of the intact morpholine ring.
FT-IR Spectroscopy	1680 cm ⁻¹ (C=O), 1530 & 1350 cm ⁻¹ (NO ₂)	Validates the presence of the amide carbonyl and nitro groups.

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